

Application Notes and Protocols for BMS-986104 Hydrochloride in Cell Culture

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Compound of Interest

Compound Name: BMS-986104 hydrochloride

Cat. No.: B606282

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Introduction

BMS-986104 hydrochloride is a selective, partial agonist of the Sphingosine-1-Phosphate Receptor 1 (S1P1).^{[1][2]} As a prodrug, it is converted in vivo to its pharmacologically active phosphate metabolite, BMS-986104-P. This molecule exhibits ligand-biased signaling, distinguishing it from other S1P1 modulators and offering a potentially improved safety profile, particularly concerning cardiovascular effects like bradycardia.^[3] These application notes provide detailed protocols for the use of **BMS-986104 hydrochloride** in cell culture experiments to study S1P1 receptor signaling and function.

Mechanism of Action

BMS-986104-P selectively binds to the S1P1 receptor, a G protein-coupled receptor (GPCR). This interaction initiates downstream signaling cascades that are crucial in various physiological processes, including lymphocyte trafficking, endothelial barrier function, and cellular proliferation. The "biased agonism" of BMS-986104-P suggests that it preferentially activates certain downstream pathways (e.g., G-protein signaling) over others (e.g., β -arrestin recruitment and receptor internalization), which is thought to contribute to its differentiated pharmacological profile.

Data Presentation

The following tables summarize the in vitro pharmacological profile of the active phosphate form, BMS-986104-P, in Chinese Hamster Ovary (CHO) cells expressing the human S1P1 receptor.

Table 1: In Vitro Potency and Efficacy of BMS-986104-P at the Human S1P1 Receptor

Assay	EC50 (nM)	E _{max} (%)
GTPγS Binding	0.23	70
cAMP Inhibition	0.08	100
ERK Phosphorylation	8.8	80

Data sourced from Dhar et al., 2016.

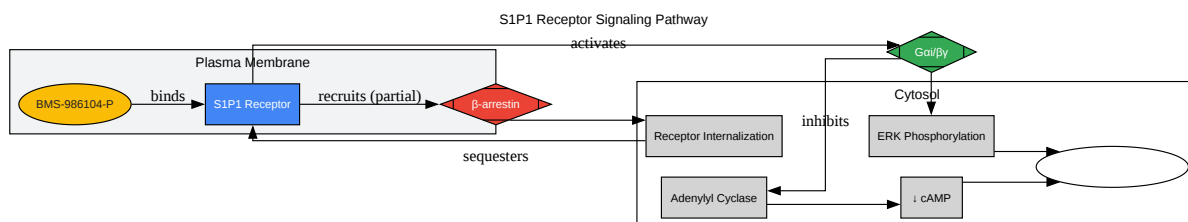
Table 2: In Vitro Receptor Internalization Profile of BMS-986104-P

Assay	EC50 (nM)	E _{max} (%)
S1P1 Receptor Internalization	0.76	60

Data sourced from Dhar et al., 2016.

Signaling Pathways and Experimental Workflow

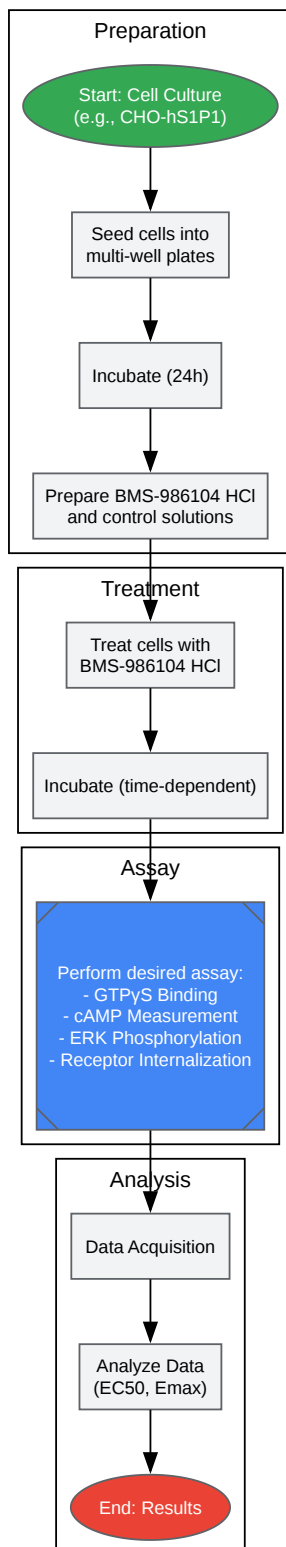
Below are diagrams illustrating the S1P1 signaling pathway and a general experimental workflow for studying **BMS-986104 hydrochloride** in cell culture.



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Caption: S1P1 Receptor Signaling Pathway with BMS-986104-P.

Experimental Workflow for BMS-986104 Hydrochloride

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